

# Confirming the Structure of a15:0-i15:0 Phosphatidylethanolamine using NMR Spectroscopy

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## Compound of Interest

Compound Name: a15:0-i15:0 PE

Cat. No.: B15609749

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This guide provides a comparative framework for researchers, scientists, and drug development professionals to confirm the chemical structure of 1-(12S-methylmyristoyl)-2-(13-methylmyristoyl)-sn-glycero-3-phosphoethanolamine (**a15:0-i15:0 PE**) using  $^1\text{H}$  and  $^{31}\text{P}$  Nuclear Magnetic Resonance (NMR) spectroscopy. We present expected chemical shifts, detailed experimental protocols, and structural diagrams to support the identification and characterization of this specific branched-chain phospholipid.

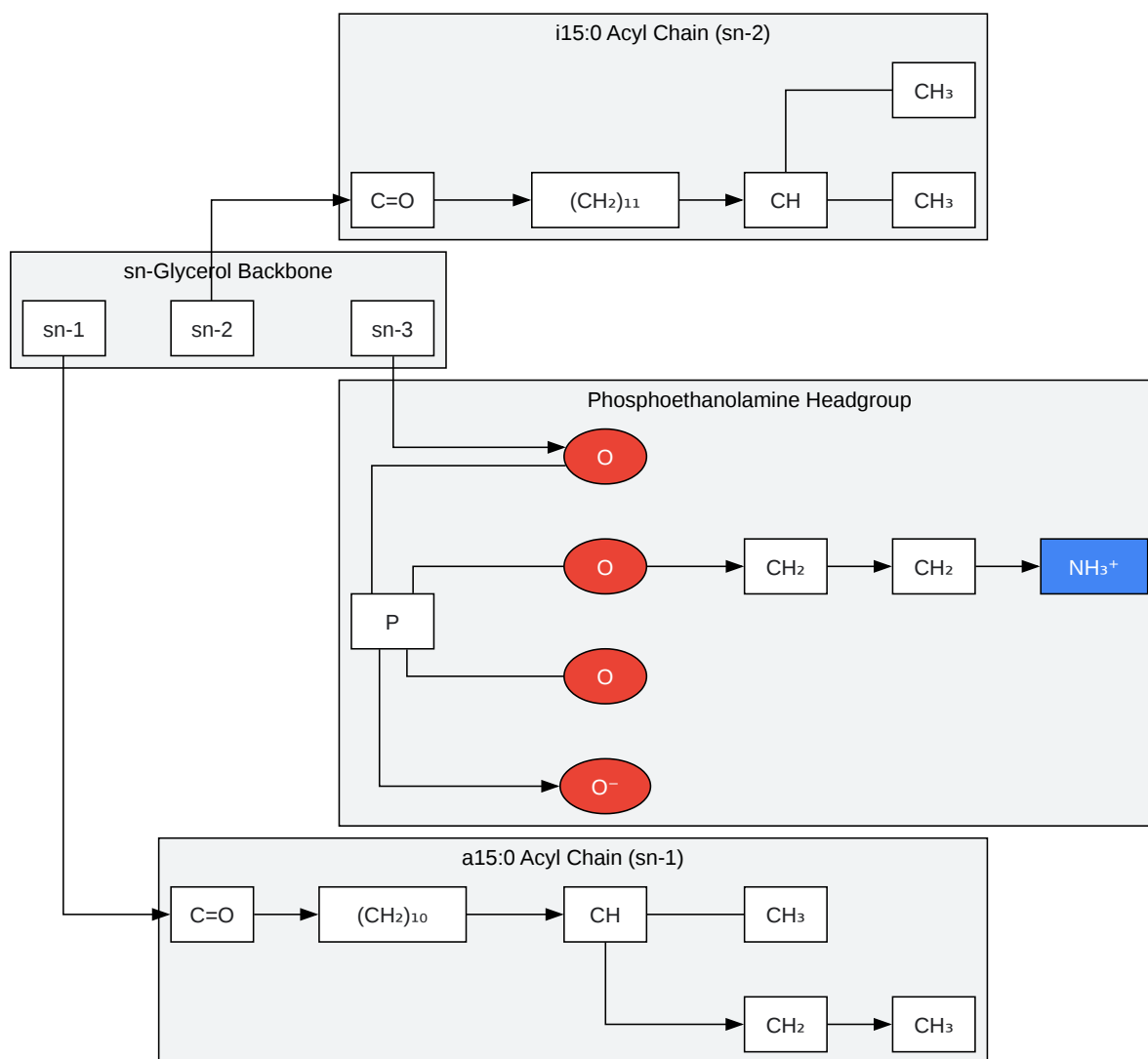
## Introduction

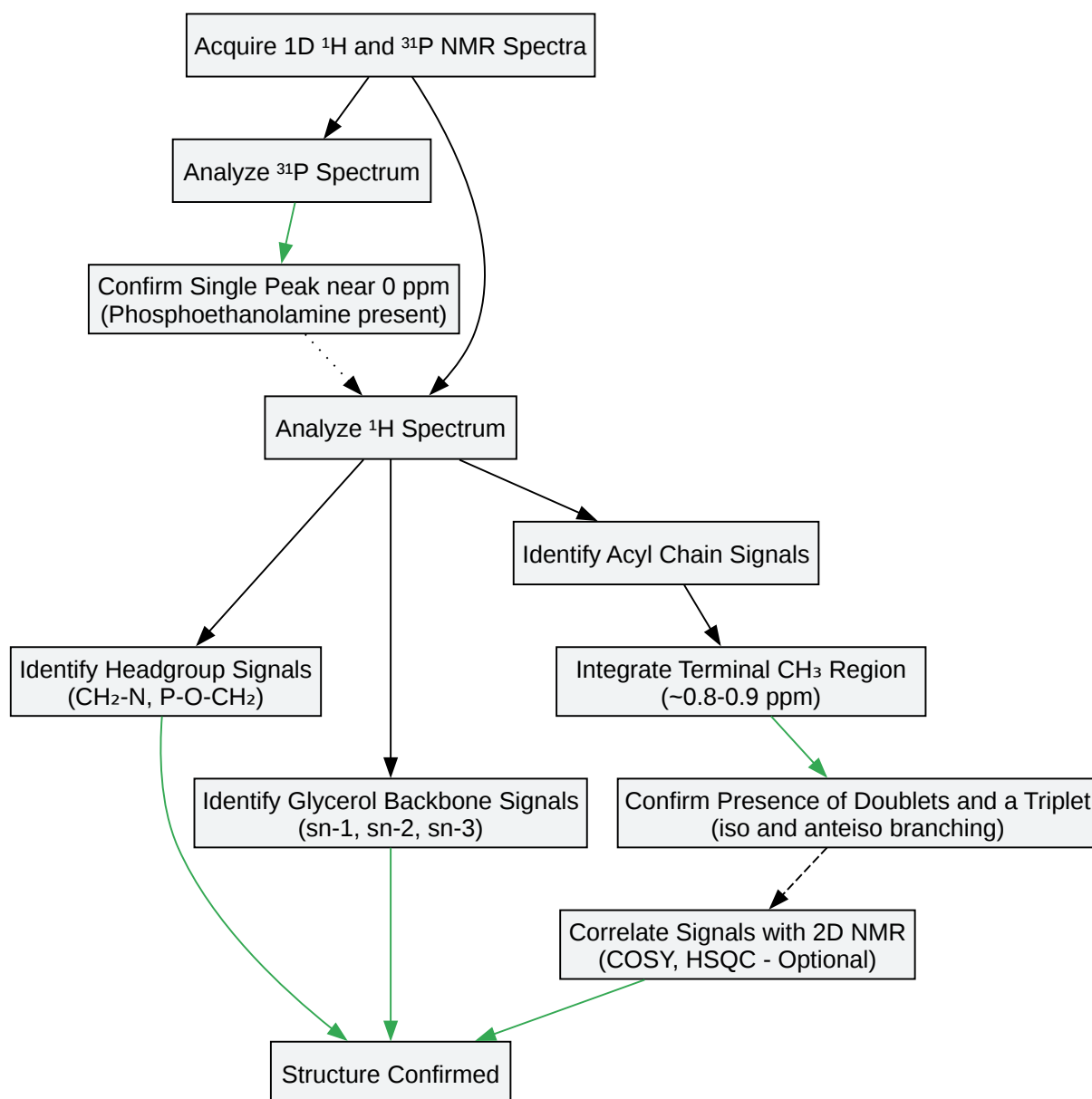
**a15:0-i15:0 PE** is a branched-chain phospholipid of significant interest, particularly due to its association with the immunomodulatory properties of the gut bacterium *Akkermansia muciniphila*.<sup>[1]</sup> Accurate structural confirmation is critical for its application in chemical and immunological studies. NMR spectroscopy is a powerful non-destructive technique for the detailed structural analysis of lipids, providing information on the headgroup, glycerol backbone, and individual acyl chains.<sup>[2][3]</sup> This guide focuses on using  $^1\text{H}$  and  $^{31}\text{P}$  NMR to verify the presence and positioning of the anteiso-15:0 and iso-15:0 fatty acid chains on the phosphatidylethanolamine backbone.

## Structural Overview

The specific structure to be confirmed is 1-(12S-methylmyristoyl)-2-(13-methylmyristoyl)-sn-glycero-3-phosphoethanolamine. The anteiso-15:0 (a15:0) chain, with its methyl group on the

antepenultimate carbon, is esterified at the sn-1 position, while the iso-15:0 (i15:0) chain, with its methyl group on the penultimate carbon, is at the sn-2 position.[1]





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## References

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